

Personal protective equipment for handling Y-29794 tosylate

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Compound of Interest

Compound Name: Y-29794 tosylate

Cat. No.: B611873

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Essential Safety and Handling Guidelines for Y-29794 Tosylate

Y-29794 tosylate is a potent, orally active, and specific non-peptide prolyl endopeptidase (PPCE) inhibitor used in research.^[1] Due to the absence of a specific Safety Data Sheet (SDS), this compound should be handled as a novel chemical with unknown hazards, exercising caution to minimize exposure. The following guidelines provide essential, immediate safety and logistical information for researchers, scientists, and drug development professionals.

Hazard Identification and Precautionary Measures

As a potent enzyme inhibitor, **Y-29794 tosylate** should be presumed to be hazardous.^[2] All work with this compound, particularly in solid form, should be conducted in a designated area, such as a chemical fume hood, to prevent inhalation of dust. If a fume hood is not available, appropriate respiratory protection is required.^[2]

General Handling Precautions:

- Avoid contact with skin and eyes.
- Do not breathe dust or aerosols.
- Wash hands thoroughly after handling.
- Ensure adequate ventilation.

- Keep containers tightly closed when not in use.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **Y-29794 tosylate** to create a barrier between the researcher and the chemical.^{[3][4]} The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications and Rationale
Eye Protection	Safety glasses with side shields or goggles. A face shield is recommended if there is a splash hazard. ^{[2][3]}	To protect eyes from dust particles and accidental splashes.
Hand Protection	Nitrile or neoprene gloves (double gloving is recommended). ^{[2][3]}	Provides a barrier against skin contact. Regularly check gloves for any signs of degradation or puncture.
Body Protection	A lab coat is mandatory. For larger quantities or when there is a risk of splashing, a chemically resistant gown or suit should be used. ^[2]	To protect skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator should be used if working outside of a fume hood, especially with the solid compound. ^[4]	To prevent inhalation of fine particles.
Footwear	Closed-toe shoes.	To protect feet from spills.

Engineering Controls

Engineering controls are the primary method for minimizing exposure to hazardous chemicals.

Control Type	Recommendation	Purpose
Ventilation	All weighing and handling of solid Y-29794 tosylate should be performed in a certified chemical fume hood.	To contain and exhaust dust and aerosols, preventing inhalation.
Safety Equipment	An eyewash station and safety shower should be readily accessible in the work area.	To provide immediate decontamination in case of accidental exposure.

First Aid Measures

In the event of exposure, immediate action is critical.[\[2\]](#)

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Storage and Disposal

Proper storage and disposal are essential for safety and environmental protection.

Storage:

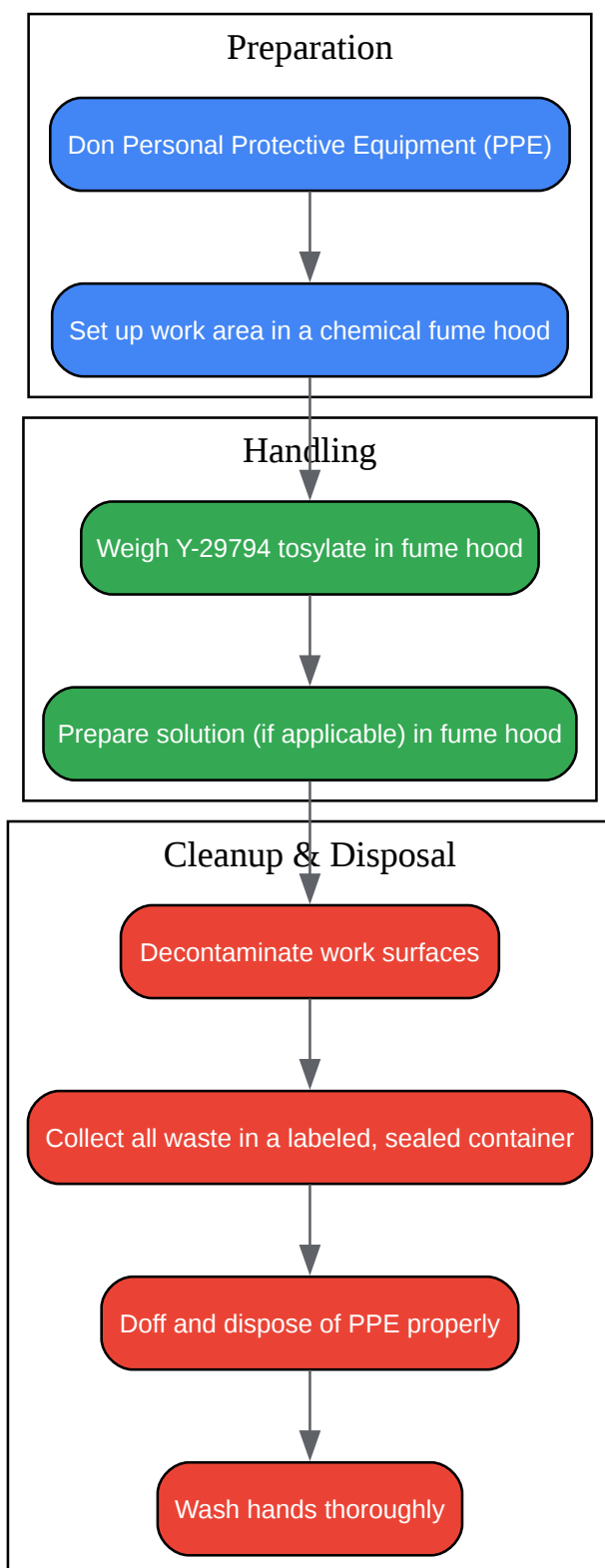
- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Contaminated materials, including empty containers, should be treated as hazardous waste.

Operational Workflow

The following diagram outlines the standard operating procedure for handling **Y-29794 tosylate**.



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Standard workflow for handling **Y-29794 tosylate**.

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